

Application of ML190 in Depression Research: Application Notes and Protocols

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Compound of Interest

Compound Name: ML 190

Cat. No.: B580651

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Introduction

Major Depressive Disorder (MDD) is a debilitating psychiatric condition with a significant unmet medical need for novel therapeutic strategies. The endogenous opioid system, particularly the kappa opioid receptor (KOR), has emerged as a critical regulator of mood and emotional states. Activation of KOR by its endogenous ligand, dynorphin, is associated with stress, dysphoria, and anhedonia, core symptoms of depression. Consequently, antagonism of the KOR is a promising therapeutic avenue for the treatment of MDD.

ML190 is a potent and selective small-molecule antagonist of the KOR. Its distinct chemical structure and high selectivity for the KOR over other opioid receptors (mu and delta) make it an invaluable research tool for elucidating the role of the KOR system in the pathophysiology of depression and for the preclinical evaluation of novel antidepressant agents. This document provides detailed application notes and experimental protocols for the use of ML190 in depression research.

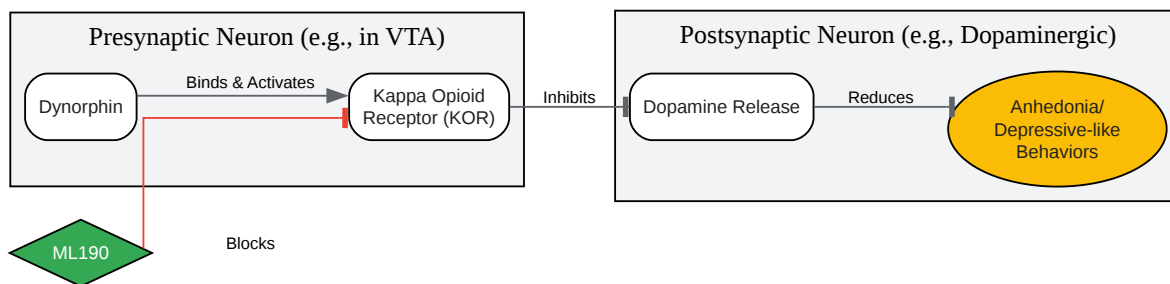
Physicochemical Properties and In Vitro Activity of ML190

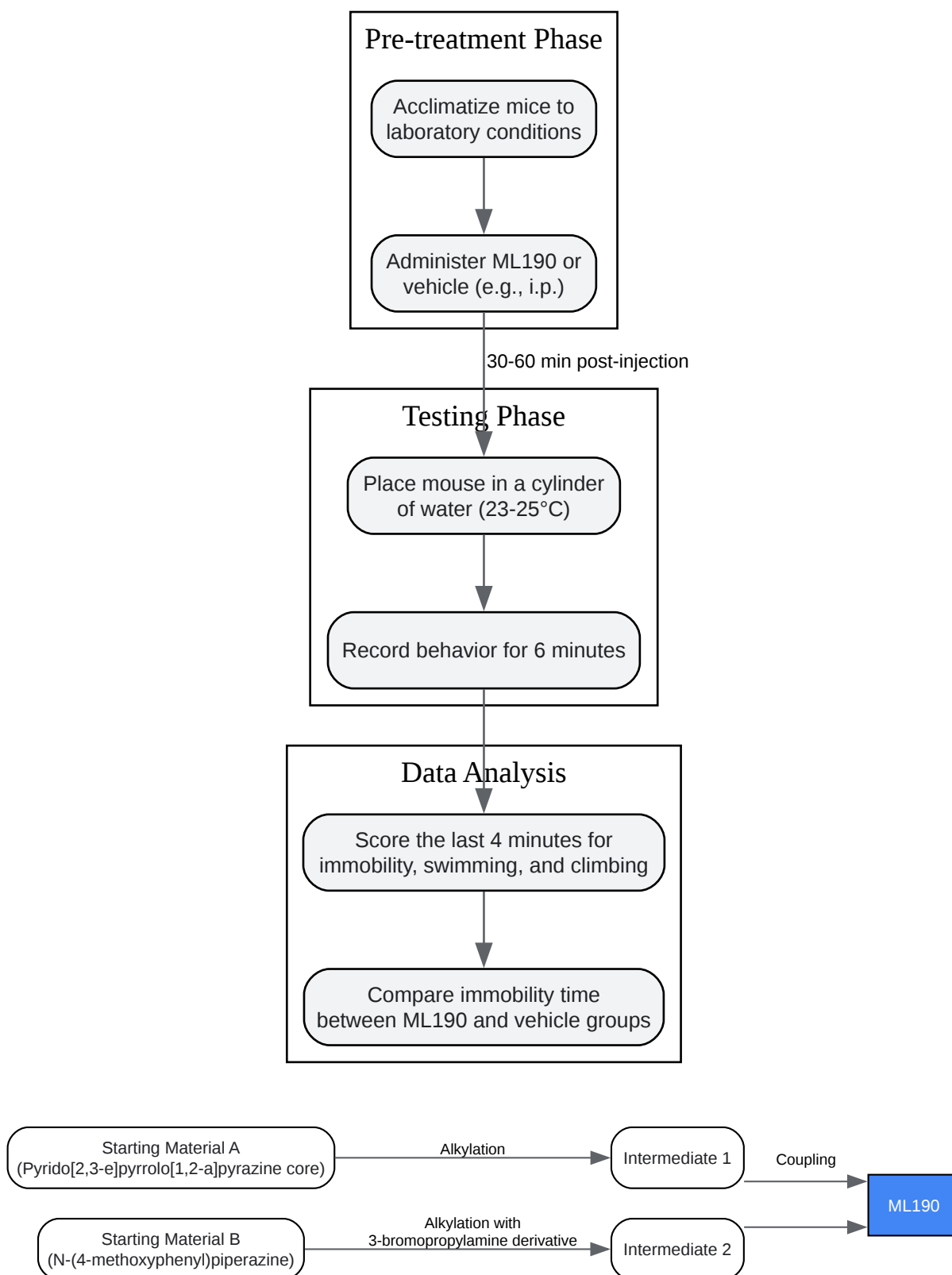
ML190 is a selective kappa opioid receptor (KOR) antagonist. The following table summarizes its key properties based on available data.

Property	Value	Reference
Chemical Name	N-[3-[4-(4-Methoxyphenyl)-1-piperazinyl]propyl]-1-methyl-6-oxopyrido[2,3-e]pyrrolo[1,2-a]pyrazine-5(6H)-acetamide	Probe Reports from the NIH Molecular Libraries Program
Molecular Formula	C ₂₇ H ₃₂ N ₆ O ₃	Probe Reports from the NIH Molecular Libraries Program
Molecular Weight	488.58 g/mol	Probe Reports from the NIH Molecular Libraries Program
KOR IC ₅₀	120 nM (β-arrestin assay)	Probe Reports from the NIH Molecular Libraries Program
Selectivity	>267-fold for KOR over mu and delta opioid receptors	Probe Reports from the NIH Molecular Libraries Program

Mechanism of Action in Depression

The antidepressant effects of KOR antagonists are thought to be mediated by the modulation of several neurotransmitter systems implicated in mood regulation.





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